

sodium plumbate thermal stability and decomposition

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Basic Chemical Properties of Sodium Plumbate

The available information provides a foundation for understanding the compound, though detailed decomposition data is lacking [1].

Property	Details
Chemical Formula	$\text{Na}_2\text{O}_3\text{Pb}$ (or Na_2PbO_3) [1]
IUPAC Name	disodium;dioxido(oxo)lead [1]
Molecular Weight	301.18 g/mol [1]
Appearance	Light yellow, fused, hygroscopic lumps [1]
Stability	Stable under recommended storage conditions, but incompatible with strong oxidizing agents [1]

Theoretical Context and a Model Experimental Protocol

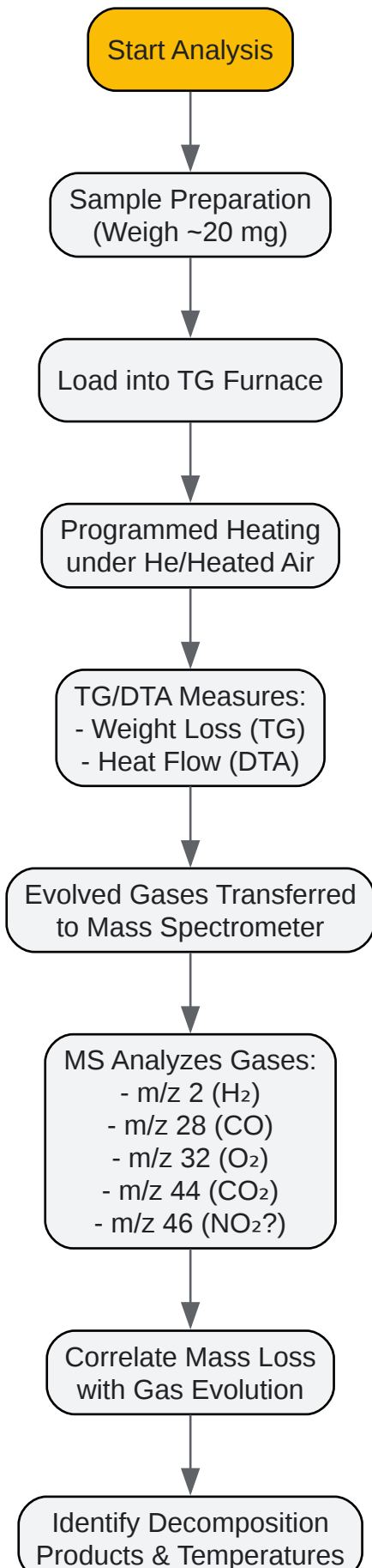
To fill the knowledge gaps, here is the theoretical reasoning for its stability and a proven experimental method you can employ.

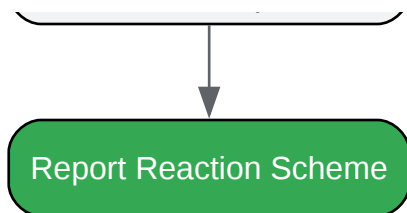
Principles of Thermal Stability

Although not stated directly for **sodium plumbate**, the thermal stability of ionic salts is generally governed by the identity of the metal ion. A metal that is more reactive (such as sodium) tends to form more stable salts, including carbonates and nitrates [2] [3]. This principle suggests that the sodium in **sodium plumbate** likely contributes to a high decomposition temperature. In contrast, the lead center in the plumbate ion (PbO_3^{2-}) is in a high oxidation state, which can make it a strong oxidizing agent, potentially leading to exothermic or complex decomposition pathways [1].

Recommended Protocol: TG-MS Analysis

Thermogravimetry-Mass Spectrometry (TG-MS) is a powerful technique for studying thermal decomposition processes. The following workflow, adapted from a study on **sodium formate**, provides a robust methodology you can apply to **sodium plumbate** [4].





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Experimental workflow for TG-MS analysis of thermal decomposition.

Detailed Methodology [4]:

- **Apparatus:** Use a system combining a Thermogravimetry/Differential Thermal Analysis (TG/DTA) unit (e.g., NETZSCH STA2500) with a Gas Chromatograph–Quadrupole Mass Spectrometer (GC/QMS) (e.g., JEOL JMS-Q1500GC).
- **Sample Preparation:** Weigh approximately 20 mg of high-purity **sodium plumbate** using a precision balance.
- **Atmosphere:** Use helium or heated air as the purge gas in the TG furnace.
- **Temperature Program:** Heat the sample from room temperature to a high temperature (e.g., 800°C) at a controlled rate (e.g., 10°C/min).
- **Data Collection:**
 - The TG unit records mass change.
 - The DTA unit records endothermic or exothermic events.
 - Evolved gases are transferred in real-time to the MS.
- **MS Analysis:** Set the MS ionization energy (e.g., 17 eV) to ionize gases without ionizing the carrier gas. Monitor key mass-to-charge (m/z) ratios to identify gaseous products.

Safety and Handling Considerations

Given the lead content, extreme care must be taken. The searched material indicates **sodium plumbate** may cause skin irritation and allergic reactions, and could cause long-term adverse effects in the aquatic environment [1].

- **Personal Protective Equipment (PPE):** Wear PVC or plastic gloves, safety glasses with side-shields, and a lab coat [1].
- **Engineering Controls:** Handle only in areas with appropriate exhaust ventilation. A breathing apparatus is recommended if aerosols or dust are formed [1].
- **First Aid:** In case of skin contact, rinse immediately with plenty of water and seek medical advice [1].

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